

4-(Trifluoromethoxy)aniline molecular weight and formula

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)aniline

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An in-depth guide to **4-(Trifluoromethoxy)aniline**, a versatile building block in modern chemistry, this document provides key molecular data for researchers and drug development professionals.

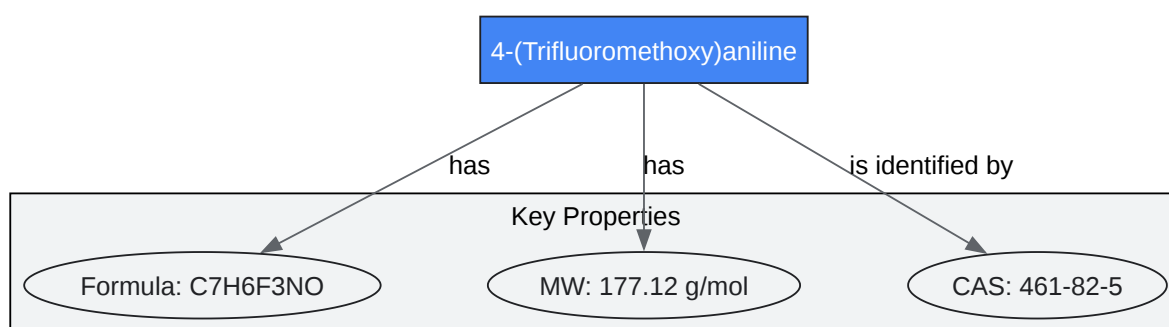
Core Molecular Information

4-(Trifluoromethoxy)aniline is a chemical compound utilized in the synthesis of pharmaceuticals and other complex organic molecules.^{[1][2][3]} Its core properties are summarized below.

Identifier	Value	Source
Molecular Formula	C7H6F3NO	PubChem ^[4] , Sigma-Aldrich ^[5] , Santa Cruz Biotechnology ^[6]
Molecular Weight	177.12 g/mol	PubChem ^[4] , Biosynth ^[1] , Sigma-Aldrich ^[5]
CAS Number	461-82-5	PubChem ^[4] , Biosynth ^[1] , Sigma-Aldrich ^[5]
Linear Formula	CF3OC6H4NH2	Sigma-Aldrich ^[5]
Synonyms	alpha,alpha,alpha-Trifluoro-p-anisidine	Santa Cruz Biotechnology ^[6] , Tokyo Chemical Industry Co., Ltd. ^[7]

Structural and Property Overview

The defining feature of **4-(Trifluoromethoxy)aniline** is the trifluoromethoxy group (-OCF₃) attached to an aniline ring.[2] This group imparts increased lipophilicity and metabolic stability compared to its non-fluorinated counterparts, making it a valuable component in the design of new pharmaceutical agents.[2] The amine group (-NH₂) provides a reactive site for a wide array of chemical modifications.[2]



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Caption: Key molecular identifiers for **4-(Trifluoromethoxy)aniline**.

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- To cite this document: BenchChem. [4-(Trifluoromethoxy)aniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b150132#4-trifluoromethoxy-aniline-molecular-weight-and-formula>]

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